

Essential Safety and Disposal Guide for EEDi-5285

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Compound of Interest

Compound Name: EEDi-5285

Cat. No.: B15584433

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the proper handling and disposal of **EEDi-5285**, ensuring laboratory safety and environmental compliance.

EEDi-5285 is a highly potent, orally active inhibitor of Embryonic Ectoderm Development (EED) with significant applications in cancer research.^{[1][2][3][4][5]} Due to its cytotoxic nature, proper disposal is crucial to mitigate risks to personnel and the environment. This guide provides a detailed, step-by-step protocol for the safe disposal of **EEDi-5285** waste.

Physicochemical and Bioactivity Data of EEDi-5285

For safe handling and accurate experimental design, a summary of **EEDi-5285**'s key properties is presented below.

| Parameter | Value |
|--|---|
| Molecular Weight | 479.53 g/mol [1] |
| Molecular Formula | C ₂₄ H ₂₂ FN ₅ O ₃ S[1] |
| Appearance | Solid[1] |
| IC ₅₀ (EED) | 0.2 nM[1][2][4][5] |
| IC ₅₀ (Pfeiffer cell line) | 20 pM[1][3][5] |
| IC ₅₀ (KARPAS422 cell line) | 0.5 nM[1][3][5] |
| Solubility | 10 mM in DMSO[1] |
| Storage (Solid Powder) | -20°C for up to 3 years[2] |
| Storage (In Solvent) | -80°C for up to 1 year[2] |

EEDi-5285 Disposal Workflow

The following diagram outlines the procedural flow for the safe disposal of **EEDi-5285** waste, from the point of generation to final disposal.



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References

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- [3. EEDi-5285: An Exceptionally Potent, Efficacious, and Orally Active Small-Molecule Inhibitor of Embryonic Ectoderm Development - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. EEDi-5285: An Exceptionally Potent, Efficacious, and Orally Active Small-Molecule Inhibitor of Embryonic Ectoderm Development - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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